

Personal protective equipment for handling VU0134992 hydrochloride

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Compound of Interest

Compound Name: VU0134992 hydrochloride

Cat. No.: B2740452

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Essential Safety and Handling Guide for VU0134992 Hydrochloride

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **VU0134992 hydrochloride**. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

Chemical and Physical Properties

Property	Value	Source
Synonyms	VU 0134992, VU-0134992	[1]
CAS Number	1052515-91-9	[2][3]
Molecular Formula	$C_{20}H_{31}BrN_2O_2 \cdot xHCl$	[4]
Molecular Weight	411.4 g/mol (as free base)	[4]
Appearance	Solid	[5][6]

Hazard Identification and Precautionary Measures

While a comprehensive Safety Data Sheet (SDS) is not publicly available, **VU0134992 hydrochloride** should be treated as a hazardous substance.[6] All personnel must review

institutional safety protocols and the information herein before handling.

Warning: This product is intended for research use only and is not for human or veterinary use.

[4][6] Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[6] Wash hands thoroughly after handling.[6]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following minimum PPE is recommended:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)
Eye Protection	Safety glasses with side shields or goggles
Skin and Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. If handling large quantities or if dust is generated, a NIOSH-approved respirator may be necessary.

Operational and Disposal Plans

Receiving and Storage

Upon receipt, inspect the container for any damage. The compound is supplied as a solid and should be stored under the following conditions for maximum stability:

Storage Format	Temperature	Stability Period	Source
Solid	-20°C	≥ 4 years	[6][7]
Stock Solution	-80°C	Up to 1 year	[5][7]

Workflow for Receiving and Storing **VU0134992 Hydrochloride**



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Caption: Workflow for receiving and storing **VU0134992 hydrochloride**.

Experimental Protocols: Stock Solution Preparation

VU0134992 hydrochloride is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).[6] Solubility in aqueous solutions is limited.[7]

Solubility Data

Solvent	Approximate Solubility	Source
DMSO	~1 mg/mL to 60 mg/mL	[4][5][6]
DMF	~2 mg/mL	[4]

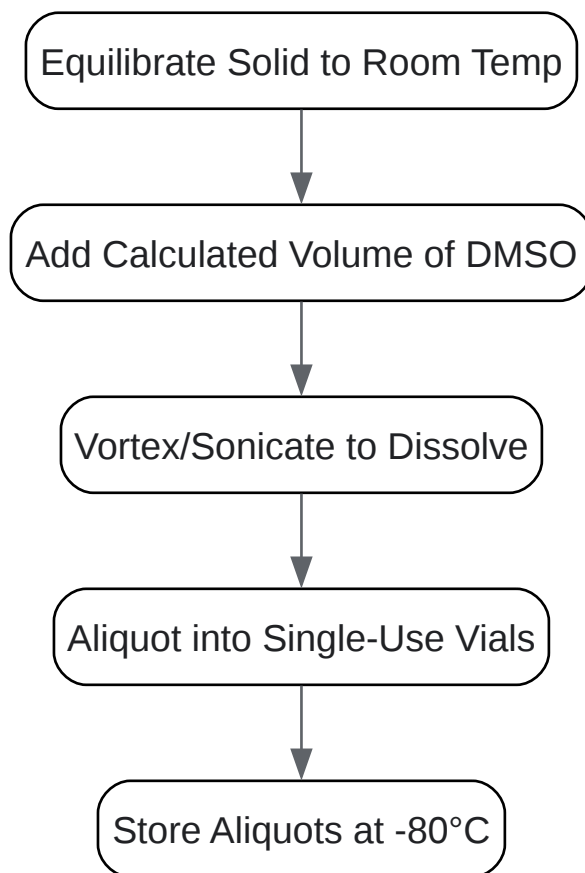
Note on Solubility: There are conflicting reports regarding the solubility in DMSO. It is recommended to start with a lower concentration and use sonication to aid dissolution if necessary.[5][7]

Step-by-Step Protocol for 10 mM DMSO Stock Solution Preparation:

- Allow the vial of solid **VU0134992 hydrochloride** to equilibrate to room temperature before opening.[7]
- Using the free base molecular weight of 411.4 g/mol, calculate the required volume of DMSO. For 1 mg of the compound, add 243.1 μ L of DMSO to achieve a 10 mM concentration.
- Add the appropriate volume of sterile DMSO to the vial.[7]
- Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into single-use volumes.^[7]
- Store the aliquots at -80°C.^[7]

Workflow for Stock Solution Preparation



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Caption: Protocol for preparing a **VU0134992 hydrochloride** stock solution.

Disposal Plan

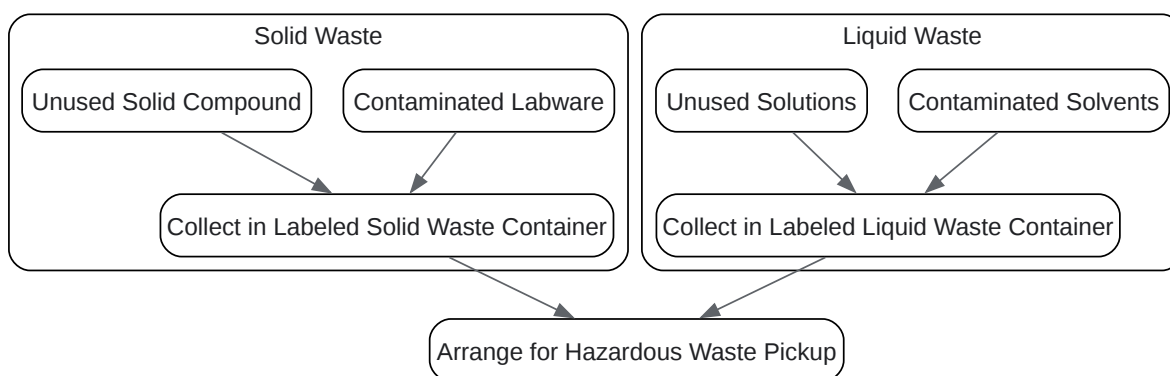
All waste containing **VU0134992 hydrochloride** must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.

- Solid Waste: Collect any unused solid compound and contaminated disposable labware (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste

container.

- Liquid Waste: Collect all solutions containing **VU0134992 hydrochloride** in a designated, sealed, and clearly labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.
- Decontamination: Decontaminate all non-disposable glassware and work surfaces thoroughly after use.

Disposal Workflow



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Caption: Waste disposal workflow for **VU0134992 hydrochloride**.

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